

Personal protective equipment for handling 2-(Pyridin-2-yl)-4,5-dihydrooxazole

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Compound of Interest

Compound Name: 2-(Pyridin-2-yl)-4,5-dihydrooxazole

Cat. No.: B054324

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Essential Safety and Handling Guide for 2-(Pyridin-2-yl)-4,5-dihydrooxazole

This guide provides comprehensive safety and logistical information for handling **2-(Pyridin-2-yl)-4,5-dihydrooxazole**, tailored for researchers, scientists, and drug development professionals. The following protocols for personal protective equipment (PPE), operational handling, and disposal are based on the known hazards of this compound and general laboratory safety principles.

Chemical Identifier:

- CAS Number: 119165-69-4
- Molecular Formula: $C_8H_8N_2O$
- Physical Form: Solid[1]

Hazard Assessment

2-(Pyridin-2-yl)-4,5-dihydrooxazole is classified with the following hazards:

- GHS Pictogram: GHS07 (Harmful)[1]
- Signal Word: Warning[1]

- Hazard Statements:[1]
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.

Based on the hazard statements for the parent compound and general knowledge of related heterocyclic compounds, it is crucial to handle this chemical with appropriate caution in a well-ventilated laboratory setting to avoid exposure.

Personal Protective Equipment (PPE)

A multi-level approach to PPE is essential to ensure safety during the handling of **2-(Pyridin-2-yl)-4,5-dihydrooxazole**. The required level of protection depends on the specific laboratory operation being performed.

Protection Level	Required PPE	When to Use
Standard Laboratory Operations (Level D)	Safety glasses with side shields or goggles, lab coat, nitrile gloves, and closed-toe shoes.[2]	For handling small quantities in a well-ventilated area or a chemical fume hood.
Operations with Splash or Aerosol Potential (Level C)	Chemical splash goggles, face shield, chemical-resistant apron or coveralls, and double-gloving (nitrile).[2]	Recommended when there is a heightened risk of splashing or aerosol generation, such as during heating, vortexing, or transferring large volumes.[2]
Emergency Situations (Spills or Releases)	Full-face respirator with appropriate cartridges, chemical-resistant suit, and heavy-duty chemical-resistant gloves and boots.[2]	Necessary for responding to spills or uncontrolled releases of the compound.[2]

Operational and Handling Plan

Adherence to a strict, step-by-step operational plan is critical for minimizing exposure and ensuring a controlled environment when working with **2-(Pyridin-2-yl)-4,5-dihydrooxazole**.

1. Preparation:

- Always consult the Safety Data Sheet (SDS) before use.
- Work should be conducted in a certified chemical fume hood to minimize the risk of inhalation.
- Ensure that an eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before starting the procedure.

2. Handling:

- Wear the appropriate level of PPE as detailed in the table above.
- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)
- Use spark-proof tools and equipment to prevent ignition sources, as heterocyclic compounds can be flammable.[\[2\]](#)
- After handling, wash hands and any exposed skin thoroughly with soap and water.

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[4\]](#)
- The recommended storage temperature is -20°C.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)

Disposal Plan

Proper disposal of **2-(Pyridin-2-yl)-4,5-dihydrooxazole** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect chemical waste in a clearly labeled, sealed, and appropriate container.
- Contaminated materials such as gloves, absorbent pads, and weighing paper should also be collected as hazardous waste.

2. Waste Storage:

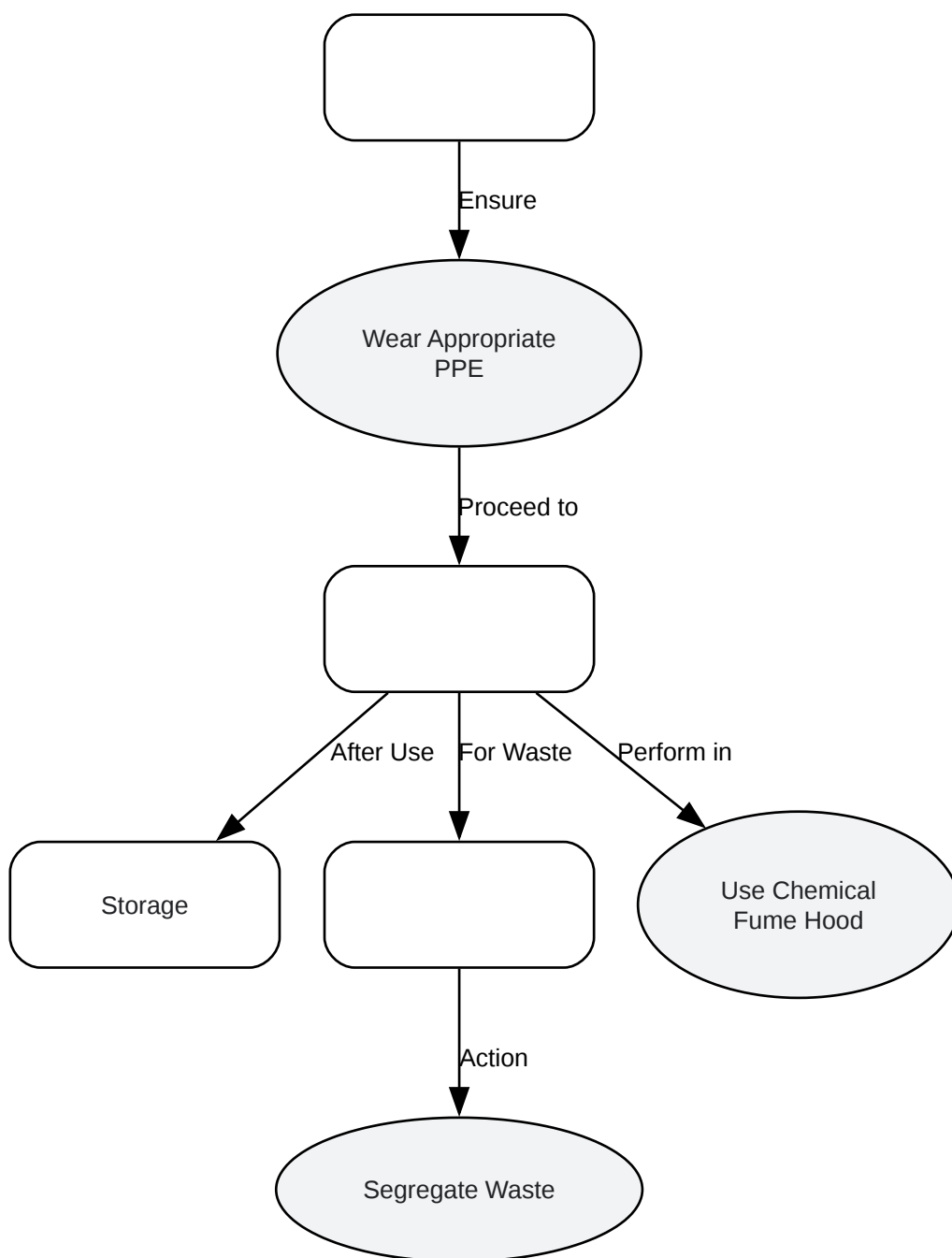
- Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Utilize secondary containment to prevent spills.

3. Disposal Method:

- Dispose of the chemical waste through a licensed and approved waste disposal company.
- Do not dispose of the chemical down the drain or in the regular trash.
- Contaminated packaging should be disposed of as unused product.[\[3\]](#)

Experimental Workflow Diagram

The following diagram outlines the standard workflow for handling **2-(Pyridin-2-yl)-4,5-dihydrooxazole**, emphasizing critical safety checkpoints.



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